

BMS-191095: Technical Support Resource for Researchers

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Compound of Interest

Compound Name: BMS-191095

Cat. No.: B1139385

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This guide provides researchers, scientists, and drug development professionals with comprehensive technical information for the handling and use of **BMS-191095**, a selective mitochondrial ATP-sensitive potassium (mitoKATP) channel opener.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **BMS-191095**?

A1: The recommended solvent for preparing stock solutions of **BMS-191095** is dimethyl sulfoxide (DMSO).

Q2: How should I store the solid compound and my stock solution?

A2: Solid **BMS-191095** should be stored at room temperature. For long-term storage of stock solutions, it is recommended to store them at -20°C for up to one year or at -80°C for up to two years.^[1]

Q3: Can I dissolve **BMS-191095** directly in aqueous solutions like PBS or cell culture media?

A3: Direct dissolution in aqueous solutions is not recommended due to the low aqueous solubility of **BMS-191095**. A concentrated stock solution should first be prepared in DMSO and then diluted to the final working concentration in your aqueous buffer or medium.

Q4: Is **BMS-191095** light-sensitive?

A4: While there is no specific information indicating light sensitivity, it is good laboratory practice to store stock solutions in light-protected vials and to minimize exposure to light during experiments.

Troubleshooting Guide

| Issue | Possible Cause(s) | Recommended Solution(s) |
|------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Precipitation observed after diluting DMSO stock solution in aqueous buffer. | The final concentration of BMS-191095 exceeds its solubility limit in the aqueous buffer. The percentage of DMSO in the final solution is too low. | - Ensure the final concentration is within the working range for your experiment. - Increase the percentage of DMSO in the final solution (note: check cellular tolerance for DMSO). - For in vivo studies, consider using a formulation with co-solvents like PEG300 and Tween-80 to improve solubility. [1] |
| Inconsistent experimental results. | Improper storage and handling of the stock solution. Multiple freeze-thaw cycles. Inaccurate pipetting of the viscous DMSO stock. | - Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. - Ensure the stock solution is completely thawed and vortexed before use. - Use a positive displacement pipette or reverse pipetting technique for accurate measurement of viscous DMSO solutions. |
| Compound appears difficult to dissolve in DMSO. | The concentration is too high, or the compound requires energy to fully dissolve. | - Use sonication to aid dissolution, especially for higher concentrations. [2] - Gently warm the solution (be cautious with temperature to avoid degradation). - Ensure you are using a fresh, anhydrous grade of DMSO, as absorbed water can affect solubility. [2] |

Quantitative Data Summary

The solubility of **BMS-191095** in various solvents is summarized in the table below. Data for ethanol and water are not readily available, and the compound is presumed to have low solubility in these solvents.

| Solvent | Solubility |
|-----------------------------|----------------------------------------------------|
| DMSO | 20 mg/mL ^[3] |
| 100 mg/mL (with sonication) | |
| Ethanol | Data not available; expected to be poorly soluble. |
| Water | Data not available; expected to be poorly soluble. |

Experimental Protocols

Preparation of a 25 mg/mL Stock Solution in DMSO

Materials:

- **BMS-191095** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

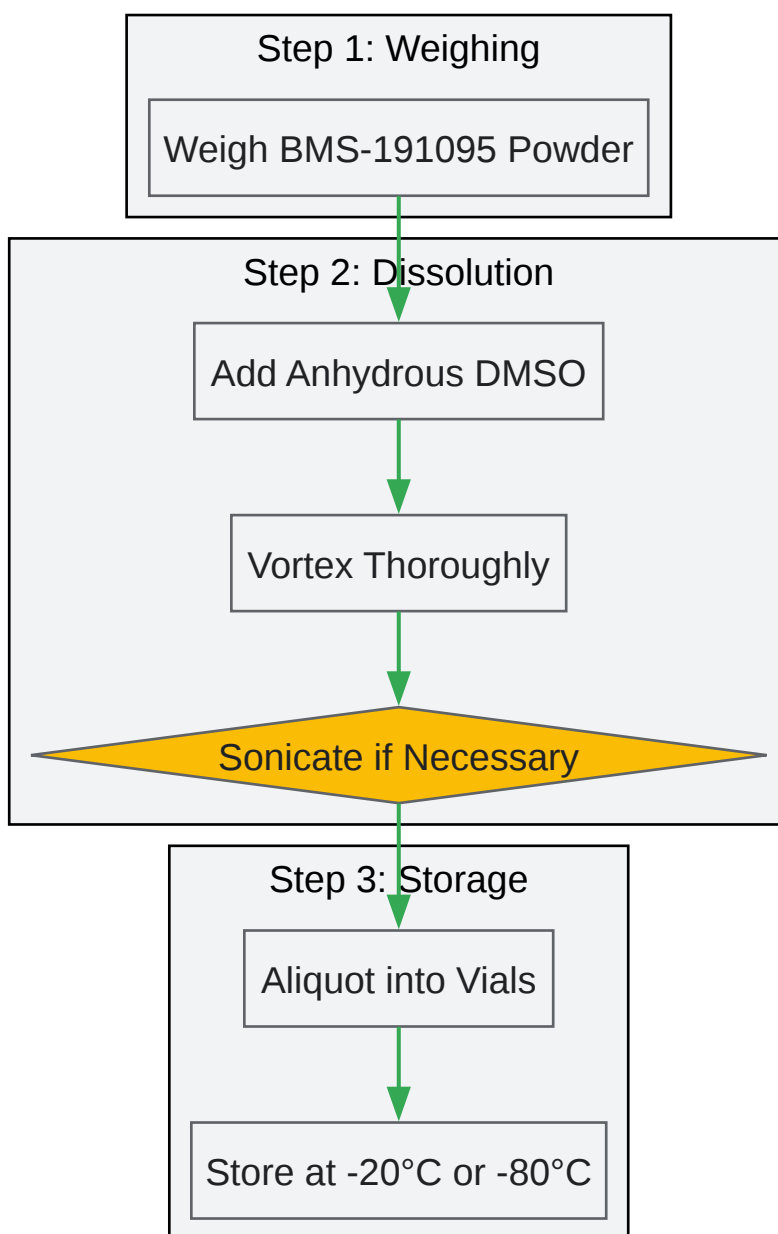
Procedure:

- Weigh out the desired amount of **BMS-191095** powder in a suitable container.
- Add the appropriate volume of DMSO to achieve a final concentration of 25 mg/mL. For example, to prepare 1 mL of stock solution, add 1 mL of DMSO to 25 mg of **BMS-191095**.

- Vortex the solution thoroughly until the solid is completely dissolved.
- If dissolution is slow, sonicate the vial for a few minutes to facilitate the process.
- Once fully dissolved, aliquot the stock solution into single-use, light-protected vials.
- Store the aliquots at -20°C or -80°C.

Visualizations

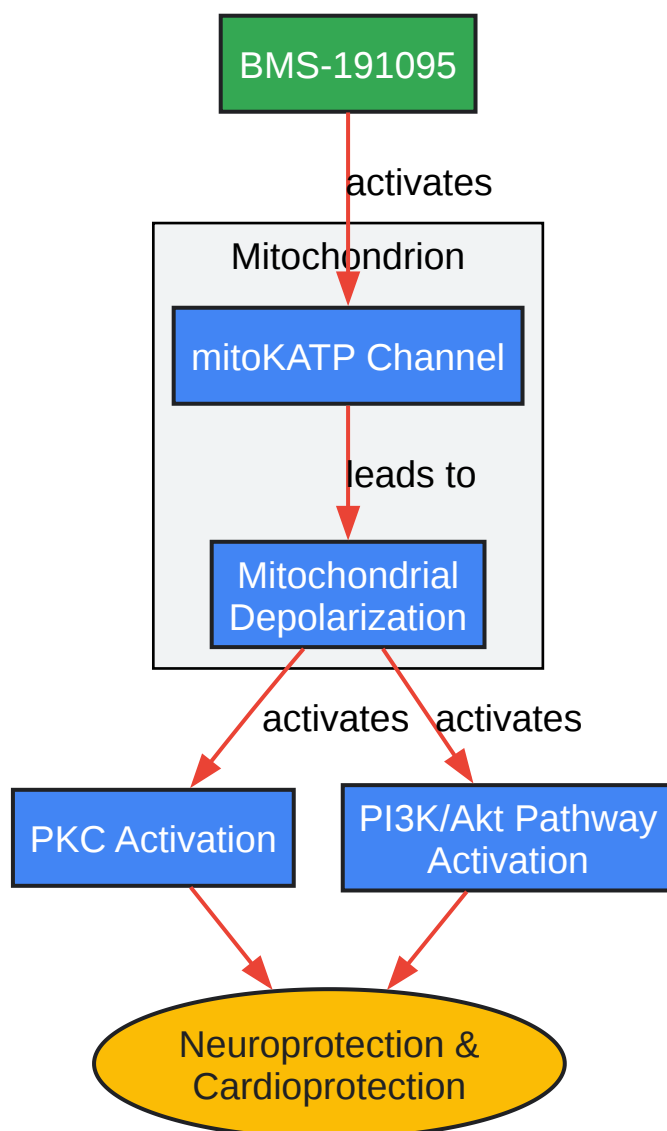
Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for **BMS-191095** Stock Solution Preparation.

Signaling Pathway: Action of **BMS-191095**



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Caption: Signaling Cascade Initiated by **BMS-191095**.

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References

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